

Research Chemical Application Notes: 3'-(Hydroxymethyl)-biphenyl-4-acetic acid

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Compound of Interest

Compound Name: 3'-(Hydroxymethyl)-biphenyl-4-acetic acid

Cat. No.: B178261

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Product Name: 3'-(Hydroxymethyl)-biphenyl-4-acetic acid

CAS Number: 176212-50-3

Molecular Formula: C₁₅H₁₄O₃

Molecular Weight: 242.27 g/mol

Chemical Structure

Caption: 2D structure of 3'-(Hydroxymethyl)-biphenyl-4-acetic acid.

Physical and Chemical Properties

A summary of the key physical and chemical properties for 3'-(Hydroxymethyl)-biphenyl-4-acetic acid is provided in the table below. This information is crucial for handling, storage, and preparation of the chemical for experimental use.

Property	Value	Source
IUPAC Name	[3'-(hydroxymethyl)[1,1'-biphenyl]-4-yl]acetic acid	[1][2]
Molecular Weight	242.27 g/mol	[3]
Appearance	Solid	[1]
Purity	>95% (commercially available)	[2]
Storage Temperature	Room Temperature	[2]

Biological Activity and Research Applications

Currently, there is a significant lack of publicly available scientific literature detailing the biological activity, mechanism of action, or specific research applications of **3'-(Hydroxymethyl)-biphenyl-4-acetic acid**. While the compound is available from commercial suppliers, its potential pharmacological effects and utility as a research tool have not been documented in peer-reviewed studies.

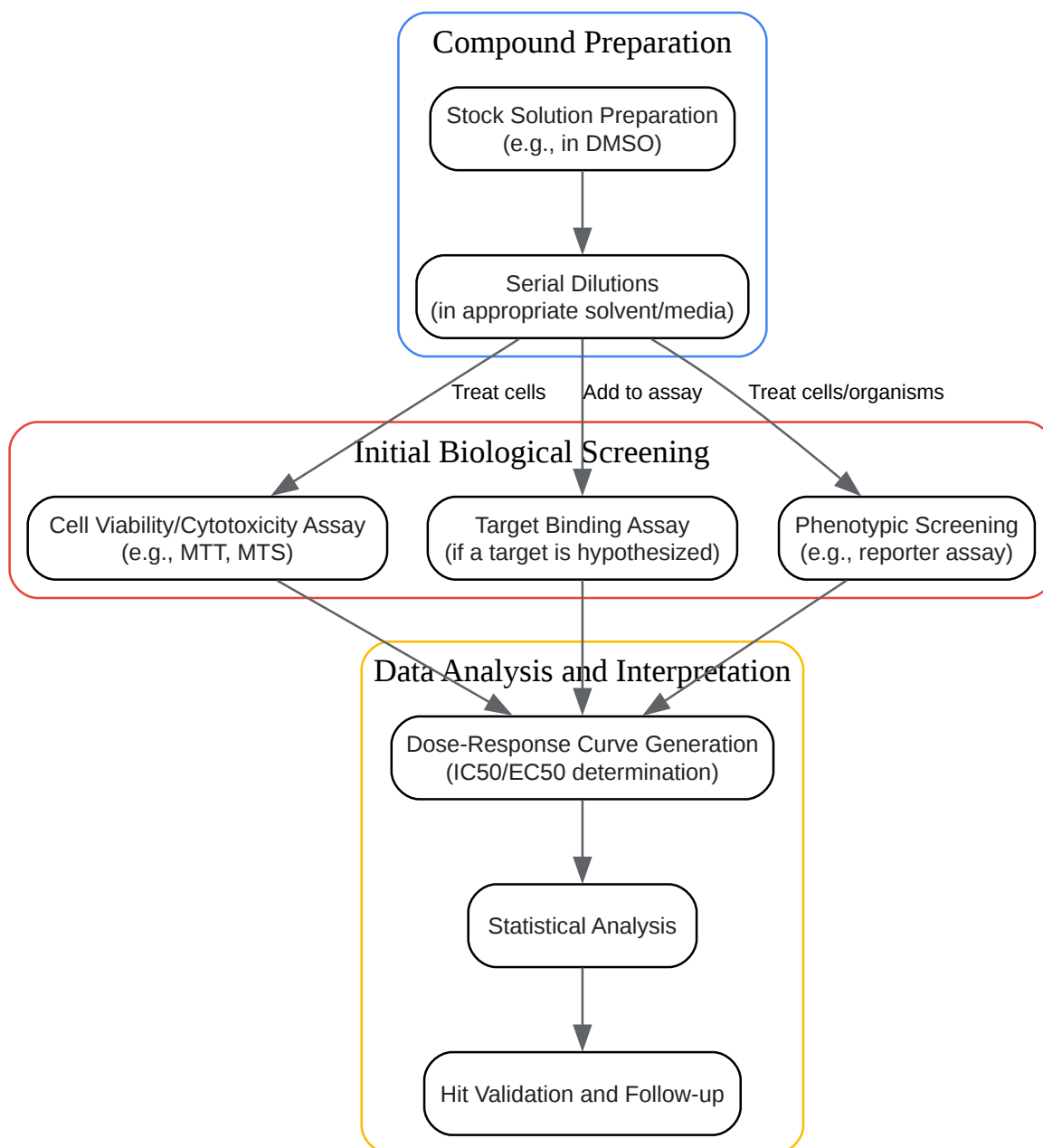
The broader class of biphenyl carboxylic acid derivatives has been explored for various therapeutic areas, including as anti-inflammatory agents and as inhibitors of enzymes like acetylcholinesterase and butyrylcholinesterase in the context of Alzheimer's disease research. [4] However, it is crucial to note that these findings relate to other molecules within this chemical class and cannot be directly extrapolated to **3'-(Hydroxymethyl)-biphenyl-4-acetic acid**.

Given the absence of specific biological data, researchers interested in this compound would need to undertake initial screening and characterization studies to determine its properties.

Experimental Protocols

Due to the lack of published research, standardized experimental protocols for the use of **3'-(Hydroxymethyl)-biphenyl-4-acetic acid** have not been established. Researchers should develop their own protocols based on the intended application and the general principles of in vitro or in vivo testing.

Below is a generalized workflow that can be adapted for the initial investigation of this compound's biological effects.

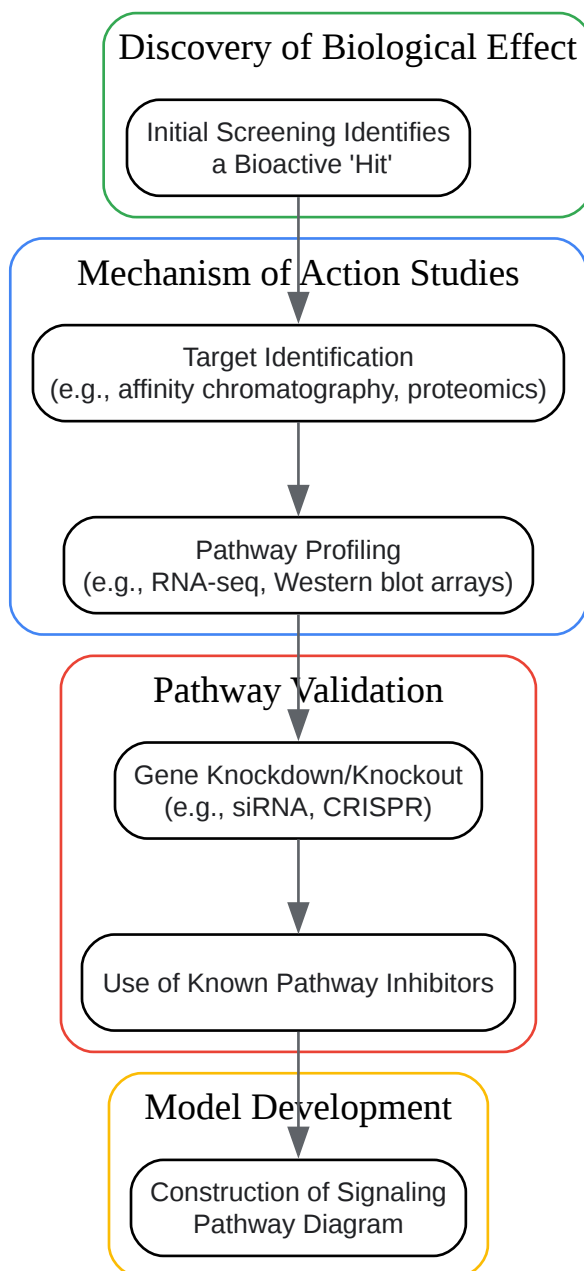


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Caption: General workflow for the initial biological evaluation of a research chemical.

Signaling Pathway Analysis

As the mechanism of action for **3'-(Hydroxymethyl)-biphenyl-4-acetic acid** is unknown, no specific signaling pathways can be depicted. Should initial screening reveal a particular biological effect, further studies would be required to elucidate the underlying molecular pathways. A hypothetical workflow for such an investigation is presented below.



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Caption: Hypothetical workflow for elucidating the signaling pathway of a novel bioactive compound.

Safety and Handling

According to the safety information provided by a commercial supplier, **3'-(Hydroxymethyl)-biphenyl-4-acetic acid** is associated with the following hazards:

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2]

Researchers should consult the full Safety Data Sheet (SDS) from their supplier before handling this compound and use appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection. Work should be conducted in a well-ventilated area or a chemical fume hood.

Conclusion

3'-(Hydroxymethyl)-biphenyl-4-acetic acid is a commercially available research chemical with a currently uncharacterized biological profile. The information provided here serves as a starting point for researchers interested in investigating its potential properties. Due to the lack of published data, all biological effects and experimental protocols must be determined empirically. Standard safety precautions for handling chemical reagents should be strictly followed.

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References

- 1. 3'-(Hydroxymethyl)-biphenyl-4-acetic acid | 176212-50-3 [sigmaaldrich.com]
- 2. 3'-(Hydroxymethyl)-biphenyl-4-acetic acid | 176212-50-3 [sigmaaldrich.com]
- 3. 4'-(Hydroxymethyl)-biphenyl-4-acetic acid | C₁₅H₁₄O₃ | CID 86079478 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Design, Synthesis, and Biological Evaluation of a New Series of Biphenyl/Bibenzyl Derivatives Functioning as Dual Inhibitors of Acetylcholinesterase and Butyrylcholinesterase - PMC [pmc.ncbi.nlm.nih.gov]
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